

# Application Notes and Protocols: Thermoelectric Properties of Copper Antimonide Alloys

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## Compound of Interest

Compound Name: Copper antimonide

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These application notes provide a comprehensive overview of the thermoelectric properties of **copper antimonide** (Cu-Sb) based alloys, detailing their synthesis, characterization, and performance. The information is intended to guide researchers in the exploration and development of these materials for thermoelectric applications.

## Thermoelectric Performance of Copper Antimonide Based Alloys

**Copper antimonide** alloys, particularly in the form of ternary and quaternary chalcogenides, have emerged as promising p-type thermoelectric materials. Their performance is dictated by the dimensionless figure of merit (ZT), which is a function of the Seebeck coefficient (S), electrical conductivity ( $\sigma$ ), and thermal conductivity ( $\kappa$ ) ( $ZT = S^2\sigma T/\kappa$ ).

Table 1: Thermoelectric Properties of Copper Antimony Chalcogenide Alloys

Material Composition	Synthesis Method	Temperature (K)	Seebeck Coefficient ( $\mu\text{V/K}$ )	Electrical Conductivity (S/cm)	Thermal Conductivity (W/m·K)	Figure of Merit (ZT)
$\text{Cu}_3\text{Sb}_{0.97}\text{Ge}_{0.03}\text{Se}_{2.8}\text{S}_{1.2}$	Mechanical Alloying + Hot Pressing	650	-	-	-	0.89
$\text{Cu}_2\text{Se}_{0.98}\text{Sb}_{0.02}$	Mechanical Alloying + Solid-State Reaction	823	-	-	-	1.22
5 mol. % Sn-doped $\text{Cu}_3\text{SbS}_4$	Mechanical Alloying + Spark Plasma Sintering	623	-	-	-	0.69
$\text{Cu}_3\text{SbS}_{2.4}\text{Se}_{1.6}$	Mechanical Alloying + Hot Pressing	623	-	-	0.56	0.39
$\text{CuSbTe}_{1.2}\text{Se}_{0.8}$	Melting + Ball Milling	550	-	-	-	0.33

Note: Specific values for Seebeck coefficient, electrical, and thermal conductivity were not always provided in the summarized sources.

## Experimental Protocols

### Synthesis of Copper Antimonide Based Alloys

A common and effective method for synthesizing **copper antimonide** based thermoelectric materials is through a combination of mechanical alloying and powder consolidation techniques like hot pressing or spark plasma sintering (SPS).

## Protocol: Synthesis by Mechanical Alloying and Spark Plasma Sintering (SPS)

- Precursor Preparation:
  - Weigh stoichiometric amounts of high-purity elemental powders of copper (Cu), antimony (Sb), and the desired chalcogen (Sulfur - S, Selenium - Se, or Tellurium - Te). Doping elements (e.g., Germanium - Ge, Tin - Sn) can be added at this stage.
- Mechanical Alloying:
  - Load the precursor powders into a hardened steel or tungsten carbide vial along with stainless steel or tungsten carbide balls. The ball-to-powder weight ratio is typically maintained between 10:1 and 20:1.
  - Seal the vial under an inert atmosphere (e.g., Argon) to prevent oxidation.
  - Perform high-energy ball milling for a duration ranging from 10 to 50 hours. The milling process induces solid-state reactions and forms the desired alloyed powder.
- Powder Consolidation (Spark Plasma Sintering):
  - Load the mechanically alloyed powder into a graphite die.
  - Place the die into the SPS chamber.
  - Apply a uniaxial pressure, typically in the range of 40-80 MPa.
  - Heat the powder to a sintering temperature between 600 K and 800 K using pulsed DC current. The heating rate is typically controlled at 50-100 K/min.
  - Hold at the sintering temperature for a short duration, usually 5-15 minutes, to achieve high densification.
  - Cool the consolidated pellet to room temperature.
- Post-Sintering Processing:

- Remove the sintered pellet from the die and polish its surfaces to remove any graphite contamination and to ensure flat, parallel surfaces for subsequent measurements.

## Characterization of Thermoelectric Properties

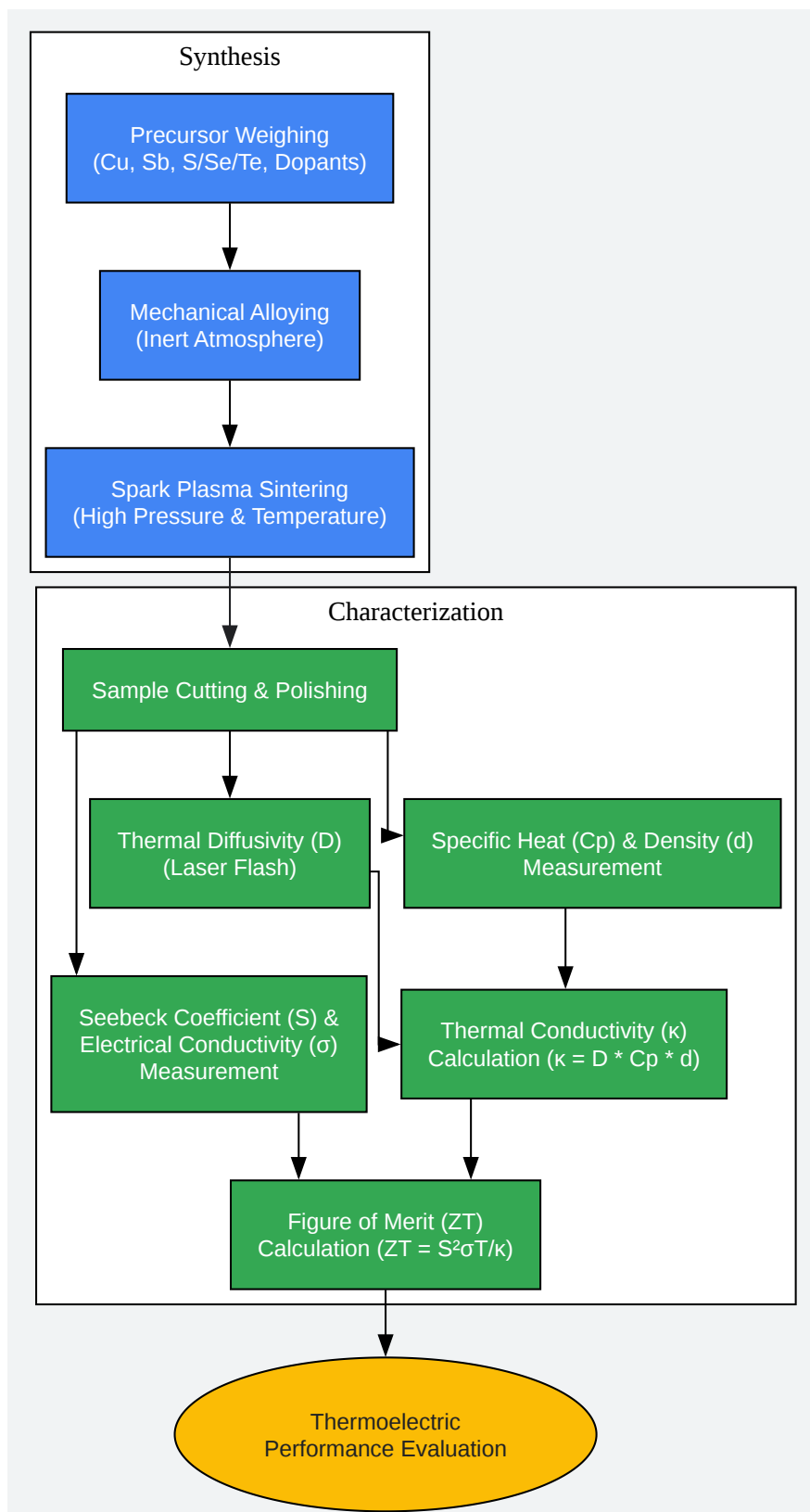
Accurate characterization of the Seebeck coefficient, electrical conductivity, and thermal conductivity is crucial for determining the ZT value.

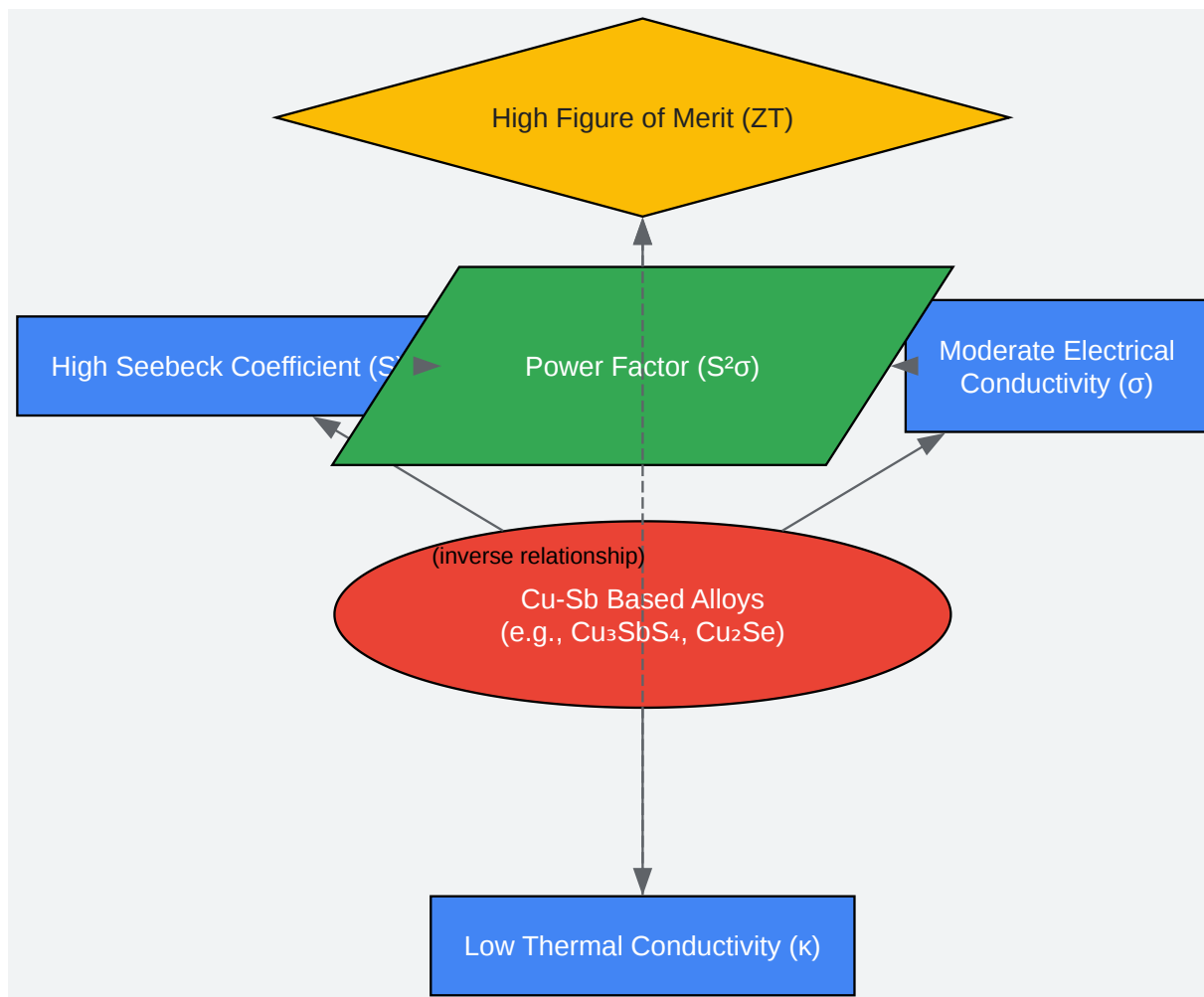
### Protocol: Measurement of Thermoelectric Properties

- Sample Preparation:
  - Cut the sintered pellet into rectangular bars (for Seebeck coefficient and electrical conductivity) and a thin disk (for thermal diffusivity) of appropriate dimensions using a low-speed diamond saw.
- Seebeck Coefficient and Electrical Conductivity Measurement:
  - These two properties are often measured simultaneously using a commercial system (e.g., ULVAC-RIKO ZEM-3).
  - Mount the bar-shaped sample in the measurement apparatus.
  - Establish a temperature gradient across the length of the sample.
  - Measure the voltage generated across the sample ( $\Delta V$ ) and the temperature difference ( $\Delta T$ ). The Seebeck coefficient is calculated as  $S = -\Delta V / \Delta T$ .
  - Pass a known DC current ( $I$ ) through the sample and measure the voltage drop ( $V$ ) across a defined distance ( $L$ ) with a known cross-sectional area ( $A$ ). The electrical resistivity ( $\rho$ ) is calculated using the four-probe method ( $\rho = (V/I) * (A/L)$ ), and the electrical conductivity is its reciprocal ( $\sigma = 1/\rho$ ).
  - Perform these measurements over the desired temperature range, typically from room temperature up to the material's operational limit.
- Thermal Conductivity Measurement:

- The total thermal conductivity ( $\kappa$ ) is calculated from the thermal diffusivity (D), specific heat capacity ( $C_p$ ), and density (d) of the material using the formula:  $\kappa = D * C_p * d$ .
- Thermal Diffusivity (D): Measure the thermal diffusivity of the disk-shaped sample using the laser flash method (e.g., Netzsch LFA 457). A laser pulse heats one side of the sample, and an infrared detector measures the temperature rise on the opposite side as a function of time.
- Specific Heat Capacity ( $C_p$ ): Determine the specific heat capacity using a differential scanning calorimeter (DSC).
- Density (d): Measure the geometric density of the sintered pellet.
- Figure of Merit (ZT) Calculation:
  - Using the measured values of S,  $\sigma$ , and  $\kappa$  at a given absolute temperature (T), calculate the dimensionless figure of merit:  $ZT = S^2\sigma T/\kappa$ .

## Visualizations





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